

Thermal Decomposition Behavior of Copper(II) Tartrate Hydrate: A Technical Guide

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Compound of Interest

Compound Name: Copper(II) tartrate hydrate

Cat. No.: B1216646

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Abstract

This technical guide provides a comprehensive overview of the thermal decomposition of **copper(II) tartrate hydrate**. It consolidates data from thermogravimetric analysis (TGA), differential thermal analysis (DTA), and differential scanning calorimetry (DSC) to elucidate the decomposition pathway, transition temperatures, and associated mass losses. Detailed experimental protocols for the synthesis and thermal analysis of **copper(II) tartrate hydrate** are presented to ensure reproducibility. The guide aims to be an essential resource for researchers in materials science, chemistry, and pharmaceuticals by providing a detailed understanding of the thermal properties of this coordination complex.

Introduction

Copper(II) tartrate, a metal-organic complex, has applications in various fields, including as a chiral selector and in the synthesis of novel materials. The hydration state of copper(II) tartrate can vary, with trihydrate and hemihydrate forms being reported. Understanding the thermal decomposition behavior of this compound is crucial for its application in processes that involve elevated temperatures, such as catalyst preparation and the formulation of pharmaceuticals. Thermal analysis techniques like TGA, DTA, and DSC provide valuable insights into the thermal stability, dehydration, and decomposition kinetics of such materials.

Thermal Decomposition Pathway

The thermal decomposition of **copper(II) tartrate hydrate** generally proceeds in a multi-step process. The initial stage involves the loss of water molecules (dehydration), followed by the decomposition of the anhydrous copper(II) tartrate. The final solid product is typically copper(II) oxide (CuO), although the formation of copper(I) species as intermediates has been suggested for other copper carboxylates.

The decomposition process can be summarized as follows:

- **Dehydration:** The hydrated copper(II) tartrate loses its water of crystallization to form the anhydrous salt. This is an endothermic process.
- **Decomposition of Anhydrous Salt:** The anhydrous copper(II) tartrate then decomposes. This is a more complex stage and is often exothermic, involving the breakdown of the tartrate ligand and resulting in the formation of copper oxide and gaseous products.

Quantitative Thermal Analysis Data

The following tables summarize the quantitative data obtained from the thermal analysis of different hydrated forms of copper(II) tartrate.

Table 1: Thermal Decomposition Data for Copper(II) Tartrate Trihydrate ($\text{CuC}_4\text{H}_4\text{O}_6 \cdot 3\text{H}_2\text{O}$)

Decomposition Stage	Temperature Range (°C)	Peak Temperature (°C)	Mass Loss (%) (Experimental)	Mass Loss (%) (Theoretical)	Thermal Event
Dehydration	40 - 150	80	20.0	20.3	Endothermic
Decomposition of Anhydrous Salt	150 - 280	220	52.0	51.2	Exothermic
Further Decomposition	> 280	1050	4.0	3.8	Exothermic

Data synthesized from multiple sources.

Table 2: Thermal Decomposition Data for Copper(II) Tartrate Hemihydrate ($\text{CuC}_4\text{H}_4\text{O}_6 \cdot 0.5\text{H}_2\text{O}$)

Decomposition Stage	Temperature Range (°C)	Peak Temperature (°C)	Assignment	Thermal Event
Dehydration	Ambient - 150	96.7	Loss of 0.5 H ₂ O	Endothermic
Decomposition of Anhydrous Salt	150 - 350	286.2	Decomposition to CuO	Exothermic

Data synthesized from multiple sources.

Experimental Protocols

Synthesis of Copper(II) Tartrate Trihydrate

A common method for the synthesis of copper(II) tartrate trihydrate involves the reaction of a copper(II) salt with tartaric acid.

Materials:

- Copper(II) carbonate (CuCO_3)
- L-Tartaric acid ($\text{C}_4\text{H}_6\text{O}_6$)
- Deionized water

Procedure:

- Prepare a hot aqueous solution of L-tartaric acid.
- Slowly add pure copper(II) carbonate to the hot tartaric acid solution with constant stirring.
- Continue stirring until the effervescence of CO_2 ceases, indicating the completion of the reaction.
- Filter the resulting solution to remove any unreacted solids.
- Concentrate the filtrate by heating it on a water bath.
- Allow the concentrated solution to cool, which will result in the precipitation of copper(II) tartrate trihydrate crystals.
- Filter the crystals and wash them with a small amount of cold deionized water.
- Dry the crystals over anhydrous calcium chloride in a desiccator.

Thermal Analysis (TGA/DTA/DSC)

The following is a general protocol for the thermal analysis of **copper(II) tartrate hydrate**.

Instrumentation:

- A simultaneous thermal analyzer (STA) capable of performing TGA and DTA or DSC is recommended.

Experimental Conditions:

- Sample Mass: 5-10 mg

- Crucible: Alumina or platinum crucible
- Atmosphere: Dry nitrogen or air, with a constant flow rate (e.g., 50 mL/min).
- Heating Rate: A linear heating rate of 10°C/min is commonly used.
- Temperature Range: Ambient to 1100°C.
- Calibration: The instrument should be calibrated for temperature and mass loss using appropriate standards.

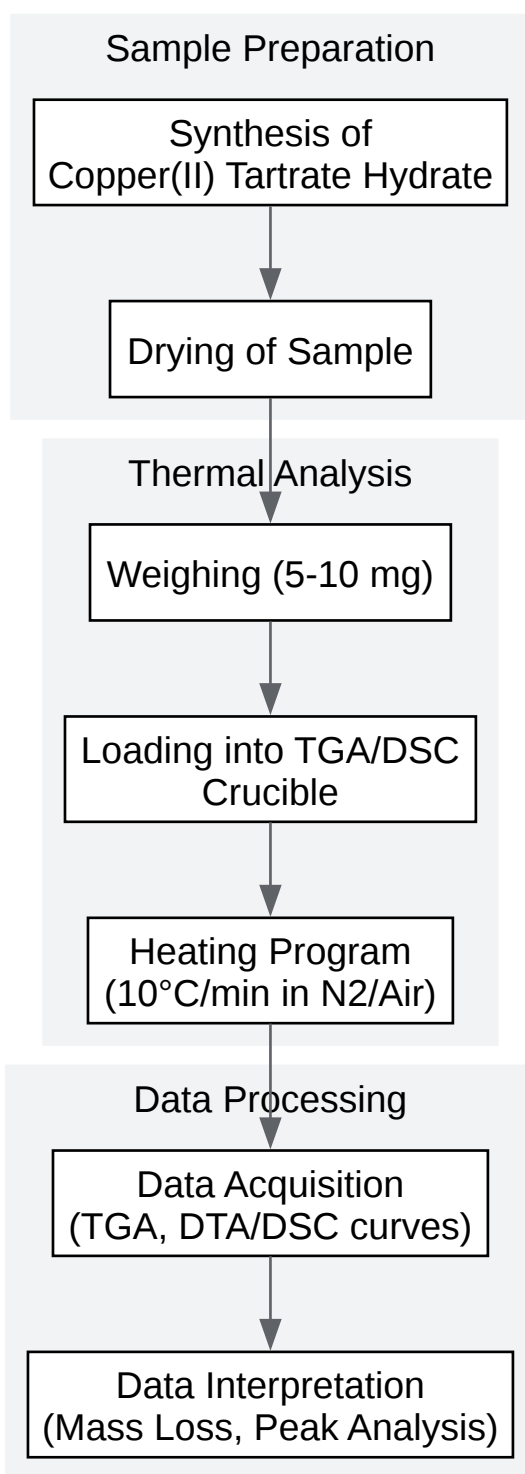
Procedure:

- Accurately weigh 5-10 mg of the **copper(II) tartrate hydrate** sample into the crucible.
- Place the crucible on the sample holder of the thermal analyzer.
- Place an empty crucible on the reference holder.
- Purge the furnace with the desired gas (nitrogen or air) for a sufficient time to ensure an inert or controlled atmosphere.
- Start the heating program with a linear heating rate of 10°C/min from ambient temperature to 1100°C.
- Continuously record the sample mass (TGA) and the temperature difference between the sample and the reference (DTA) or the heat flow (DSC) as a function of temperature.
- Analyze the resulting thermal curves to determine the decomposition temperatures, mass losses, and thermal events.

Visualization of Processes

Experimental Workflow for Thermal Analysis

The following diagram illustrates the general workflow for the thermal analysis of **copper(II) tartrate hydrate**.

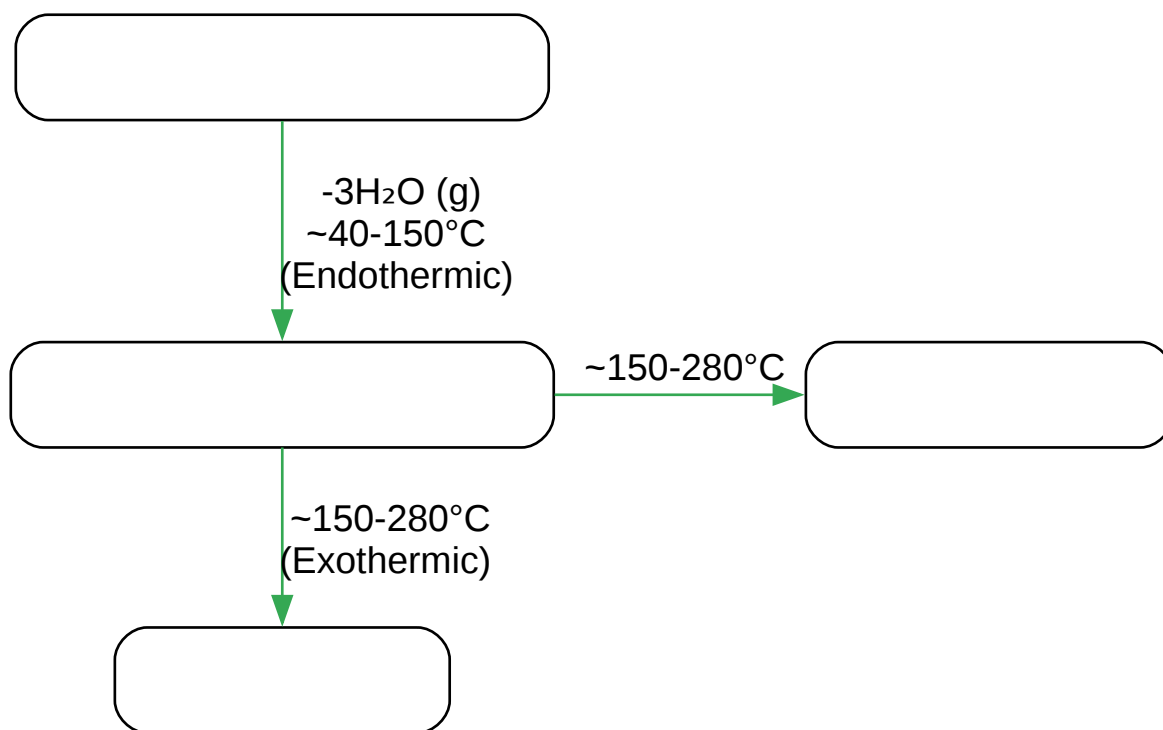


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Caption: Experimental workflow for the thermal analysis of **copper(II) tartrate hydrate**.

Proposed Thermal Decomposition Pathway

The following diagram illustrates the proposed stepwise thermal decomposition of copper(II) tartrate trihydrate.



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Caption: Proposed thermal decomposition pathway of copper(II) tartrate trihydrate.

Conclusion

This technical guide has synthesized the available data on the thermal decomposition of **copper(II) tartrate hydrate**. The decomposition is a multi-step process initiated by dehydration, followed by the decomposition of the anhydrous salt to form copper(II) oxide. The precise temperatures and mass losses are dependent on the hydration state of the starting material. The provided experimental protocols for synthesis and thermal analysis offer a foundation for further research and application of this compound. The visualized workflows and decomposition pathways provide a clear and concise summary of the processes involved.

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